

Butyl undec-10-enoate solubility problems in specific solvents

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Compound of Interest

Compound Name: *Butyl undec-10-enoate*

Cat. No.: *B093067*

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Technical Support Center: Butyl Undec-10-enoate Solubility

Welcome to the technical support guide for **Butyl undec-10-enoate**. This resource is designed for researchers, scientists, and drug development professionals to navigate and troubleshoot solubility challenges encountered during experimentation. The following question-and-answer format provides in-depth, field-proven insights to ensure the successful integration of **Butyl undec-10-enoate** into your formulations.

Frequently Asked Questions (FAQs)

FAQ 1: What are the basic chemical properties of Butyl undec-10-enoate that influence its solubility?

Butyl undec-10-enoate (also known as Butyl undecylenate) is a fatty acid ester.^{[1][2]} Its molecular structure is key to understanding its solubility behavior.

- Structure: It consists of a long, nonpolar 11-carbon chain (the undecenoate part) and a shorter, slightly more polar butyl ester group. The entire molecule is dominated by its nonpolar hydrocarbon character.
- Polarity: The ester group (-COO-) introduces a small degree of polarity, but the long hydrocarbon tail makes the molecule predominantly nonpolar and hydrophobic (water-repelling).^[3]

- Molecular Formula & Weight: C₁₅H₂₈O₂, with a molecular weight of approximately 240.38 g/mol .[\[4\]](#)[\[5\]](#)[\[6\]](#)

The fundamental principle governing solubility is "like dissolves like". This means that nonpolar molecules like **Butyl undec-10-enoate** will dissolve best in nonpolar solvents, while its solubility in polar solvents, such as water, is extremely low.[\[1\]](#)

Table 1: Key Physicochemical Properties of **Butyl undec-10-enoate**

Property	Value	Source
CAS Number	109-42-2	[5] [7]
Molecular Formula	C ₁₅ H ₂₈ O ₂	[2] [5]
Molecular Weight	240.38 g/mol	[2] [5]
Appearance	Clear, colorless to pale yellow liquid	[5]
Density	~0.871 - 0.878 g/mL	[2] [5]
Boiling Point	251 - 253 °C	[5]
Predicted Water Solubility	0.0005 g/L	[1]
logP (Octanol-Water Partition Coefficient)	5.71	[1]

The very high logP value further confirms the lipophilic (fat-loving) and hydrophobic nature of the molecule.

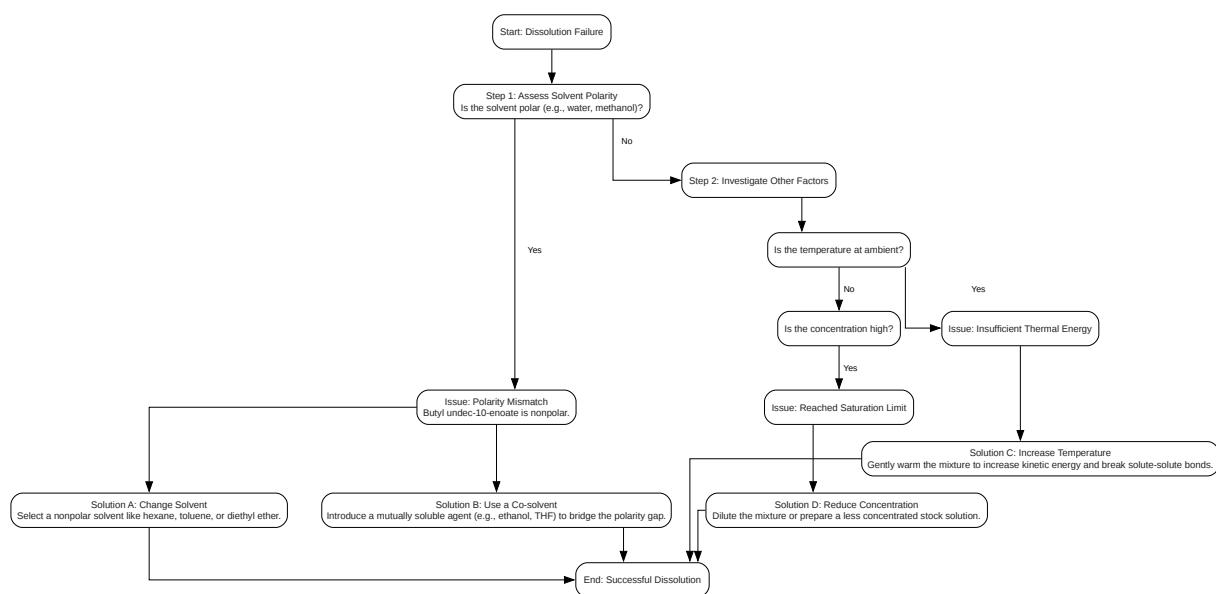
Troubleshooting Guide

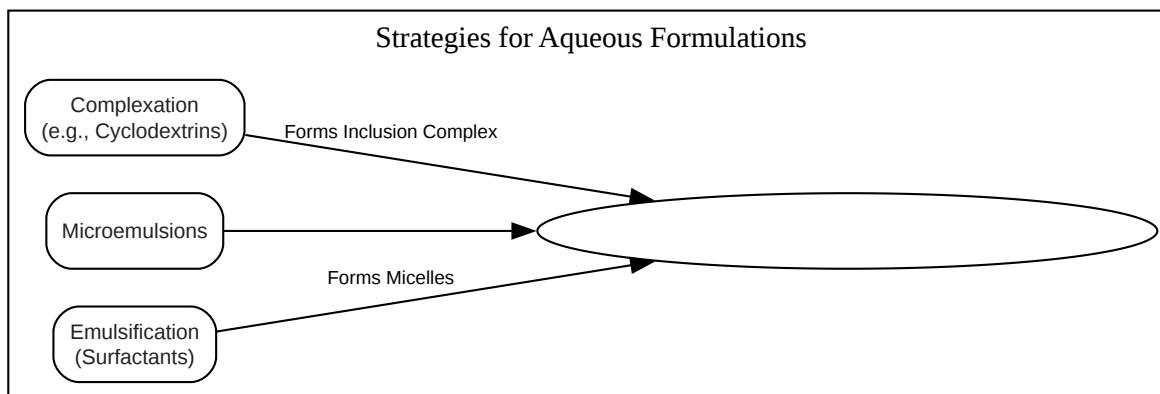
Problem 1: My **Butyl undec-10-enoate** is not dissolving in my chosen solvent. What is the likely cause and how can I fix it?

Causality: The most common reason for dissolution failure is a mismatch in polarity between **Butyl undec-10-enoate** (solute) and the solvent. As established, **Butyl undec-10-enoate** is

highly nonpolar. If you are attempting to dissolve it in a polar solvent, you will face significant challenges.

Troubleshooting Workflow:





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Caption: Methods to improve the aqueous dispersibility of **Butyl undec-10-enoate**.

- 1. Emulsification: Use surfactants (emulsifying agents) to create an oil-in-water (O/W) emulsion. The surfactant molecules have a hydrophilic (water-loving) head and a lipophilic (oil-loving) tail. The lipophilic tails surround the **Butyl undec-10-enoate** droplets, while the hydrophilic heads face the water, creating stable micelles.
- 2. Microemulsions: These are thermodynamically stable, clear solutions formed spontaneously with a high concentration of surfactants and possibly a co-surfactant. [8] They can solubilize significant amounts of nonpolar compounds in an aqueous phase.
- 3. Complexation: Encapsulation agents like cyclodextrins can form inclusion complexes with hydrophobic molecules. The hydrophobic **Butyl undec-10-enoate** molecule fits into the hydrophobic inner cavity of the cyclodextrin, while the hydrophilic exterior of the cyclodextrin allows the entire complex to be soluble in water.

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